

# Application Notes and Protocols for C.I. Reactive Black 8

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Compound of Interest		
Compound Name:	Reactive Black 8	
Cat. No.:	B1172430	Get Quote

These application notes provide a comprehensive overview and detailed protocols for the use of C.I. **Reactive Black 8** in textile dyeing applications. This document is intended for researchers, scientists, and professionals in the field of textile chemistry and drug development who require a standardized and reproducible methodology for dyeing cellulosic fibers.

#### Introduction

C.I. **Reactive Black 8** is a metal-complex azo reactive dye widely used for dyeing and printing cellulosic fibers such as cotton, viscose, linen, and silk.[1][2][3] It produces a bluish-black shade and is characterized by its good solubility and moderate reactivity, making it suitable for various application methods, including exhaust dyeing and printing.[2][4][5] Chemically, it is a monochlorotriazine (MCT) type reactive dye, typically applied at higher temperatures (hot brand).[6] This protocol focuses on the exhaust dyeing method for cotton.

## **Physicochemical Properties**

A summary of the key properties of C.I. **Reactive Black 8** is presented in the table below.



Property	Value	Reference
C.I. Name	Reactive Black 8	[7]
CAS Number	12225-26-2	[4][5][8]
Molecular Formula	C19H11ClN8Na2O10S2	[3][4][5]
Molecular Weight	656.90 g/mol	[4][5][8]
Appearance	Black Powder	[1][4][5]
Solubility in Water	~250 g/L	[4][5]

## **Experimental Protocols**

The following protocols provide a detailed methodology for the exhaust dyeing of cotton fabric with C.I. **Reactive Black 8**. The process includes pre-treatment of the fabric, dyebath preparation, the dyeing cycle, and post-dyeing treatment.

- Fabric: Scoured and bleached 100% cotton knit fabric.
- Dye: C.I. Reactive Black 8 powder.
- Chemicals:
  - Glauber's salt (anhydrous sodium sulfate) or common salt (sodium chloride).
  - Soda ash (sodium carbonate).
  - Acetic acid.
  - Sequestering agent.
  - Anti-creasing agent.
  - Soaping agent (neutral detergent).
- Equipment:



- Laboratory-scale dyeing machine (e.g., Glycerin bath beaker dyer or IR dyer).
- Beakers, graduated cylinders, and pipettes.
- pH meter.
- Analytical balance.
- Water bath or heating mantle.

Before dyeing, it is crucial to pre-treat the cotton fabric to remove impurities and ensure uniform dye uptake. The fabric should be thoroughly scoured and bleached. For this protocol, it is assumed that commercially scoured and bleached fabric is used. A pre-wash with a non-ionic detergent is recommended to remove any handling impurities.[9][10]

The dyeing process is typically carried out at a liquor ratio of 1:10 to 1:20.[11] The following tables provide the required amounts of dye and chemicals for achieving light, medium, and dark shades on cotton. The percentages are based on the weight of the fabric (owf).

Table 1: Dye and Auxiliary Quantities for Exhaust Dyeing

Shade	Dye (% owf)	Glauber's Salt (g/L)	Soda Ash (g/L)
Light (e.g., 1.0%)	1.0	40 - 50	10 - 15
Medium (e.g., 3.0%)	3.0	60 - 70	15 - 20
Dark (e.g., 5.0%)	5.0	70 - 80	20

#### Protocol Steps:

- Set the Dyebath: Prepare the dyebath with the required amount of water at room temperature. A liquor ratio of 1:15 is used for this protocol. Add a sequestering agent (e.g., 1 g/L) and an anti-creasing agent (e.g., 1 g/L) to the bath.[12]
- Fabric Loading: Introduce the pre-wetted cotton fabric into the dyebath.

#### Methodological & Application





- Salt Addition: Add the specified amount of Glauber's salt to the dyebath. Run the machine for 10-15 minutes to allow for salt exhaustion.[12]
- Dye Addition: Dissolve the pre-weighed C.I. **Reactive Black 8** powder in a small amount of warm water to create a stock solution. Add the dye solution to the dyebath.
- Temperature Increase: Start heating the dyebath to the dyeing temperature of 80-90°C at a rate of 1.5-2.0°C per minute.
- Dyeing (Exhaustion Phase): Maintain the temperature at 80-90°C and continue running the machine for 30-45 minutes to allow for dye migration and leveling.
- Alkali Addition (Fixation Phase): After the exhaustion phase, add the specified amount of predissolved soda ash to the dyebath in portions over 10-15 minutes to initiate the fixation of the dye to the fiber.[12]
- Fixation: Continue the dyeing process at 80-90°C for another 45-60 minutes to ensure complete fixation.
- Draining: After the fixation period, cool the dyebath and drain the liquor.

Proper washing after dyeing is critical to remove unfixed, hydrolyzed dye and to achieve good wash fastness properties.[10][12]

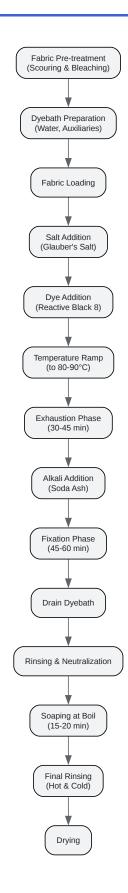
- Rinsing: Rinse the dyed fabric with cold water to remove residual salt and alkali.
- Neutralization: Treat the fabric with a dilute solution of acetic acid (0.5-1.0 g/L) for 10 minutes to neutralize any remaining alkali.
- Soaping: Wash the fabric in a fresh bath containing a neutral soaping agent (e.g., 2 g/L) at or near boiling temperature (95-100°C) for 15-20 minutes.[11][13]
- Hot and Cold Rinsing: Rinse the fabric thoroughly, first with hot water and then with cold water, until the rinse water is clear.
- Drying: Squeeze the excess water from the fabric and air-dry or tumble-dry at a moderate temperature.



## **Visualizations**

The following diagram illustrates the complete workflow for the exhaust dyeing of cotton with **Reactive Black 8**.



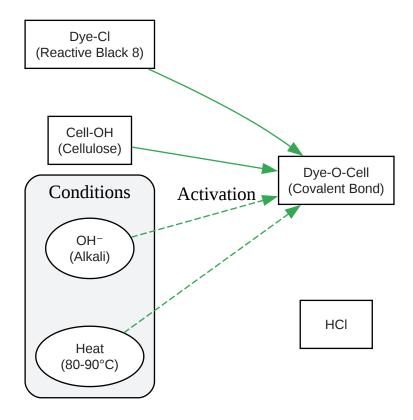


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Caption: Exhaust Dyeing Workflow for Reactive Black 8.



The diagram below illustrates the chemical reaction between the monochlorotriazine (MCT) reactive group of **Reactive Black 8** and the hydroxyl group of the cellulose fiber under alkaline conditions.



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Caption: Covalent bond formation between dye and fiber.

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- To cite this document: BenchChem. [Application Notes and Protocols for C.I. Reactive Black 8]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b1172430#protocol-for-using-reactive-black-8-intextile-dyeing]

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